

Solubility Profile of 1,3,5-Tri-tert-butylbenzene: A Technical Guide

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Compound of Interest

Compound Name: **1,3,5-Tri-tert-butylbenzene**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3,5-tri-tert-butylbenzene** in common laboratory solvents. Due to the limited availability of precise quantitative solubility data for this compound in publicly accessible literature, this guide presents qualitative solubility information, comparative data from a structurally similar compound, and a detailed experimental protocol for determining thermodynamic solubility.

Core Topic: Solubility of 1,3,5-Tri-tert-butylbenzene

1,3,5-Tri-tert-butylbenzene is a symmetrical, non-polar aromatic hydrocarbon. Its molecular structure, characterized by a benzene ring substituted with three bulky tert-butyl groups, dictates its solubility behavior. The fundamental principle of "like dissolves like" is central to understanding its solubility profile. The large, non-polar nature of the molecule results in it being readily soluble in non-polar organic solvents and poorly soluble in polar solvents.

Data Presentation: Solubility Summary

While specific quantitative solubility values (e.g., in g/100 mL) for **1,3,5-tri-tert-butylbenzene** are not readily available in scientific literature, its solubility characteristics can be inferred from its chemical structure and qualitative descriptions. To provide a quantitative context, solubility data for hexamethylbenzene, a structurally analogous non-polar aromatic compound, is included for comparative purposes.

Table 1: Qualitative and Comparative Quantitative Solubility Data

Solvent	Solvent Type	Qualitative Solubility of 1,3,5-Tri-tert-butylbenzene	Comparative Solubility of Hexamethylbenzene (g/100 g solvent)
Hexane	Non-polar	Expected to be highly soluble	Soluble
Heptane	Non-polar	Expected to be highly soluble	No data available
Toluene	Aromatic	Soluble[1]	8.25 at 19.92°C[2]
Chloroform	Halogenated	Sparingly soluble	Soluble
Dichloromethane	Halogenated	Expected to be soluble	No data available
Acetone	Polar Aprotic	Slightly Soluble	Soluble
Ethyl Acetate	Polar Aprotic	Slightly soluble	No data available
Tetrahydrofuran (THF)	Polar Aprotic	Expected to be soluble	No data available
Ethanol	Polar Protic	Slightly soluble (can be crystallized from it)	Soluble at 78°C
Methanol	Polar Protic	Poorly soluble	No data available
Isopropanol	Polar Protic	Poorly soluble	No data available
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Poorly soluble	No data available
N,N-Dimethylformamide (DMF)	Polar Aprotic	Poorly soluble	No data available
Water	Polar Protic	Insoluble[3][4]	Insoluble[4][5]

Note: "Expected to be soluble/poorly soluble" is based on the chemical principle of "like dissolves like."

Experimental Protocols: Determining Thermodynamic Solubility

The following is a detailed methodology for the experimental determination of the thermodynamic solubility of a solid, non-polar compound like **1,3,5-tri-tert-butylbenzene** in various organic solvents using the isothermal shake-flask method.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To determine the equilibrium concentration of **1,3,5-tri-tert-butylbenzene** in a specific solvent at a controlled temperature.

Materials and Equipment:

- **1,3,5-Tri-tert-butylbenzene** (high purity solid)
- Selected organic solvents (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Glass vials with screw caps and PTFE septa
- Constant temperature orbital shaker or water bath
- Syringe filters (chemically resistant, e.g., PTFE, with a pore size of $0.22\text{ }\mu\text{m}$)
- Glass syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with a UV detector or a Gas Chromatography (GC) system with a Flame Ionization Detector (FID)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves.[\[1\]](#)[\[3\]](#)[\[10\]](#)

Safety Precautions:

- Handle **1,3,5-tri-tert-butylbenzene** in a well-ventilated area or a chemical fume hood.[1]
- Avoid inhalation of dust and contact with skin and eyes.[3]
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[1][3]
- Consult the Safety Data Sheet (SDS) for **1,3,5-tri-tert-butylbenzene** and all solvents used for detailed safety information.[1][3][10]

Procedure:

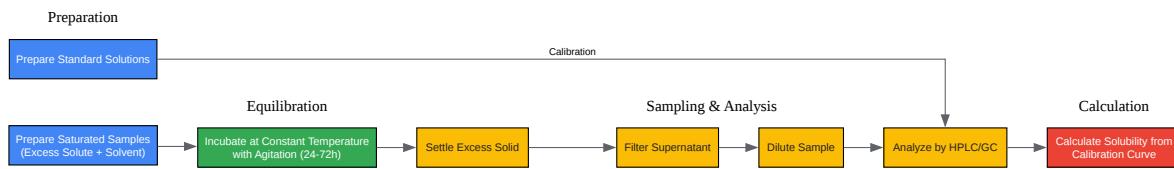
- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **1,3,5-tri-tert-butylbenzene** in the chosen solvent at known concentrations.
 - These standards will be used to generate a calibration curve for the analytical instrument (HPLC or GC).
- Equilibration:
 - Add an excess amount of solid **1,3,5-tri-tert-butylbenzene** to a series of glass vials.
 - Add a known volume of the selected solvent to each vial. Ensure there is undissolved solid remaining at the bottom of the vials.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient duration to allow the system to reach equilibrium (typically 24-72 hours).[9] To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed until the concentration remains constant.
- Sample Collection and Preparation:

- After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant using a glass syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Dilute the filtered sample with a known volume of the solvent to a concentration that falls within the linear range of the calibration curve.

- Analysis:
 - Analyze the diluted samples using a calibrated HPLC or GC method.
 - Record the peak area or height for each sample.
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of **1,3,5-tri-tert-butylbenzene** in the diluted samples.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the thermodynamic solubility of **1,3,5-tri-tert-butylbenzene** in the specific solvent at the tested temperature.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **1,3,5-tri-tert-butylbenzene**.



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Experimental workflow for solubility determination.

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References

- 1. 1,3,5-Tri-tert-butylbenzene(1460-02-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. hexamethylbenzene [chemister.ru]
- 3. file1.lookchem.com [file1.lookchem.com]
- 4. Hexamethylbenzene - Wikipedia [en.wikipedia.org]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. bioassaysys.com [bioassaysys.com]
- 7. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 8. dissolutiontech.com [dissolutiontech.com]
- 9. quora.com [quora.com]
- 10. fishersci.com [fishersci.com]

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